

Essential Safety and Disposal Procedures for UCF-101

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Compound of Interest		
Compound Name:	Ucf-101	
Cat. No.:	B7773182	Get Quote

For researchers, scientists, and drug development professionals handling **UCF-101**, a selective inhibitor of the pro-apoptotic mitochondrial serine protease Omi/HtrA2, adherence to proper disposal protocols is critical for laboratory safety and environmental protection. While a specific Safety Data Sheet (SDS) for **UCF-101** is not publicly available, this document outlines the essential procedures for its safe handling and disposal based on its known properties and general laboratory chemical waste guidelines.

Crucially, before proceeding with any disposal, users must obtain the official Safety Data Sheet (SDS) for **UCF-101** from the manufacturer or supplier. The SDS will provide detailed and specific information regarding the hazards, handling, and disposal of this compound. The following procedures are based on general best practices for chemical waste management and should be supplemented by the information in the official SDS.

UCF-101 Chemical and Physical Properties

The following table summarizes the known properties of **UCF-101**. This information is essential for understanding its handling and storage requirements.



Property	Value	Source
Appearance	Light orange to dark orange powder	[1]
Molecular Formula	C27H17N3O5S	
Molecular Weight	495.51 g/mol	_
Solubility	Soluble in DMSO (5 mg/mL, with warming)	[1]
Storage Temperature	-20°C	[1]
Biochemical Activity	Selective inhibitor of Omi/HtrA2 protease	[2]

Experimental Protocols: Disposal of UCF-101

The following step-by-step guide provides a general protocol for the safe disposal of **UCF-101**. This procedure is modeled on hazardous waste guidelines from institutions like the University of Central Florida (UCF) and should be adapted to comply with your institution's specific policies and the forthcoming details from the **UCF-101** SDS.

- 1. Personal Protective Equipment (PPE):
- Always wear appropriate PPE when handling UCF-101, including:
 - Nitrile gloves
 - Safety glasses or goggles
 - A lab coat
- 2. Waste Collection:
- Solid Waste:
 - Collect UCF-101 powder, contaminated weigh boats, and other solid materials in a designated, compatible, and clearly labeled hazardous waste container.



- The container should be a screw-top vial or a sealable bag.
- Liquid Waste:
 - For solutions of UCF-101 (e.g., dissolved in DMSO), collect the liquid waste in a designated, leak-proof, and chemically compatible container with a screw-top lid.
 - Do not mix UCF-101 waste with other incompatible chemical waste streams.
 - Leave at least 10% headspace in the container to allow for vapor expansion.
- 3. Labeling of Waste Containers:
- Immediately label the waste container with a hazardous waste tag as soon as the first drop
 of waste is added.
- The label must include:
 - The words "Hazardous Waste"
 - The full chemical name: "UCF-101"
 - The solvent used (e.g., "in DMSO")
 - The approximate concentration and quantity
 - The date of accumulation
 - The name of the principal investigator and the laboratory information
- 4. Storage of Chemical Waste:
- Store the labeled hazardous waste container in a designated satellite accumulation area within the laboratory.
- Ensure the storage area is secure and away from general laboratory traffic.
- The container must be kept closed at all times, except when adding waste.

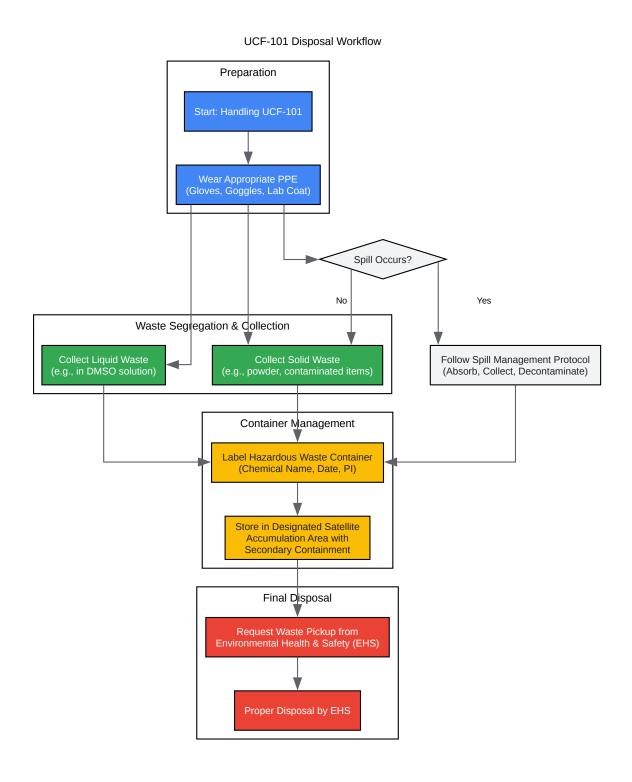


- Store in secondary containment to prevent spills.
- 5. Arranging for Disposal:
- Once the waste container is full or has reached your institution's storage time limit, arrange for its disposal through your institution's Environmental Health and Safety (EHS) department.
- Follow your institution's specific procedures for requesting a hazardous waste pickup.
- 6. Spill Management:
- In the event of a small spill of UCF-101 powder, carefully sweep it up with a dustpan and brush, avoiding the creation of dust, and place it in the designated solid hazardous waste container.
- For a small liquid spill, absorb the material with an inert absorbent (e.g., vermiculite, sand, or commercial absorbent pads) and place the contaminated materials in the hazardous waste container.
- For larger spills, evacuate the area and contact your institution's EHS department immediately.

Visualizing the Disposal Workflow

The following diagram illustrates the general workflow for the proper disposal of **UCF-101**.





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Caption: General workflow for the safe disposal of **UCF-101**.



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References

- 1. UCF Environmental Health and Safety [ehs.ucf.edu]
- 2. UCF Environmental Health and Safety [ehs.ucf.edu]
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